

# In-Depth Technical Guide: Neopentyl Glycol Dimethylsulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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Disclaimer: Extensive research indicates that **Neopentyl Glycol Dimethylsulfate** is not a widely studied compound. Detailed experimental data, particularly regarding its reactivity, biological properties, and spectroscopic analysis, is not readily available in the public domain. This guide compiles the available information and presents a hypothetical synthetic protocol based on established chemical principles.

## Core Chemical Properties

**Neopentyl glycol dimethylsulfate** is the diester of neopentyl glycol and dimethyl sulfate. Based on the available data, its core chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	53555-41-2	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>6</sub> S <sub>2</sub>	
Molecular Weight	260.33 g/mol	
Physical Form	Solid	
Melting Point	69-74 °C	
SMILES String	CC(C)(COS(C) (=O)=O)COS(C)(=O)=O	
InChI Key	MBBDNGMNEVIICT- UHFFFAOYSA-N	

## Safety Information

Safety data for **neopentyl glycol dimethylsulfate** is limited. The available information suggests that it should be handled with care, consistent with good laboratory practice.

Hazard Information	Details	Source
Pictogram	GHS05 (Corrosion)	
Signal Word	Danger	
Hazard Statement	H318: Causes serious eye damage	
Precautionary Statements	P280: Wear protective gloves/protective clothing/eye protection/face protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
Personal Protective Equipment	Dust mask (type N95), eyeshields, gloves	

## Hypothetical Synthesis Protocol

A plausible method for the synthesis of **neopentyl glycol dimethylsulfate** involves the reaction of neopentyl glycol with a suitable methylsulfating agent, such as dimethyl sulfate, in the presence of a base to neutralize the acidic byproduct.

Reaction: Neopentyl Glycol + 2 Dimethyl Sulfate → **Neopentyl Glycol Dimethylsulfate** + 2 CH<sub>3</sub>OH

Experimental Protocol:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, a thermometer, and a reflux condenser under a nitrogen atmosphere.
- **Reagents:**

- Neopentyl glycol (1.0 eq) is dissolved in a suitable aprotic solvent (e.g., dichloromethane or tetrahydrofuran).
- A non-nucleophilic base, such as pyridine or triethylamine (2.2 eq), is added to the solution.
- The solution is cooled in an ice bath to 0 °C.
- Reaction:
  - Dimethyl sulfate (2.1 eq) is added dropwise from the dropping funnel, maintaining the reaction temperature below 5 °C.
  - After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 12-24 hours.
- Workup:
  - The reaction is quenched by the slow addition of water.
  - The organic layer is separated, and the aqueous layer is extracted with the organic solvent.
  - The combined organic layers are washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
  - The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate.
- Purification:
  - The solvent is removed under reduced pressure.
  - The crude product is purified by recrystallization or column chromatography to yield pure **neopentyl glycol dimethylsulfate**.

## Experimental Workflow Diagram



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Caption: Hypothetical workflow for the synthesis of **neopentyl glycol dimethylsulfate**.

## Reactivity and Signaling Pathways

There is no available scientific literature detailing the specific chemical reactivity, biological activity, or signaling pathways associated with **neopentyl glycol dimethylsulfate**. As a dialkyl sulfate, it can be anticipated to act as an alkylating agent, similar to other sulfonate esters. The neopentyl group is sterically hindered, which may influence its reactivity in nucleophilic substitution reactions.[2] However, without experimental data, any discussion of its reactivity remains speculative. No information was found to suggest its involvement in any biological signaling pathways.

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## References

- 1. 新戊二醇二甲基硫酸酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Profiling sulfonate ester stability: identification of complementary protecting groups for sulfonates - PMC [pmc.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)